

Application Notes & Protocols for 2-(4-Fluoropiperidin-4-YL)pyridine

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Compound of Interest

Compound Name: 2-(4-Fluoropiperidin-4-YL)pyridine

CAS No.: 853576-43-9

Cat. No.: B1532808

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Section 1: Introduction & Compound Profile

2-(4-Fluoropiperidin-4-YL)pyridine is a heterocyclic building block of significant interest to researchers in medicinal chemistry and drug development. It incorporates two key pharmacophores: a pyridine ring, a common feature in many bioactive molecules, and a 4-fluoropiperidine moiety. The strategic placement of a fluorine atom on the piperidine ring can profoundly influence the molecule's physicochemical properties, such as basicity (pKa), lipophilicity, and metabolic stability.[1] The modulation of the piperidine nitrogen's basicity can significantly impact how a drug candidate binds to its target.[1] Furthermore, the fluorine atom can alter the conformational preferences of the piperidine ring, which may be crucial for optimizing interactions with biological targets.[2][3]

These application notes provide a comprehensive guide for the safe handling, storage, and utilization of **2-(4-Fluoropiperidin-4-YL)pyridine** in a laboratory setting, ensuring both the safety of personnel and the integrity of experimental outcomes.

Table 1: Compound Properties

Property	Value	Source
IUPAC Name	2-(4-fluoropiperidin-4-yl)pyridine	N/A
Molecular Formula	C ₁₀ H ₁₃ FN ₂	Inferred
Molecular Weight	180.22 g/mol	[4]
Appearance	Typically an off-white to yellow solid or a viscous oil	Inferred from similar compounds

| Key Structural Features | Pyridine Ring, Saturated Piperidine Ring, Tertiary Fluorine Center | [4] |

Section 2: Hazard Identification & GHS Classification

While a specific Safety Data Sheet (SDS) for **2-(4-Fluoropiperidin-4-YL)pyridine** is not readily available, a robust hazard assessment can be constructed by analyzing its constituent moieties: pyridine and 4-fluoropiperidine. Pyridine is known to be a highly flammable liquid and is harmful if swallowed, inhaled, or in contact with skin.[5][6] The 4-fluoropiperidine scaffold is classified as causing severe skin burns and eye damage, being harmful in contact with skin, and potentially harmful or toxic if swallowed or inhaled.[7]

Therefore, **2-(4-Fluoropiperidin-4-YL)pyridine** must be treated as a hazardous substance with a high degree of caution.

Table 2: Anticipated GHS Hazard Classification

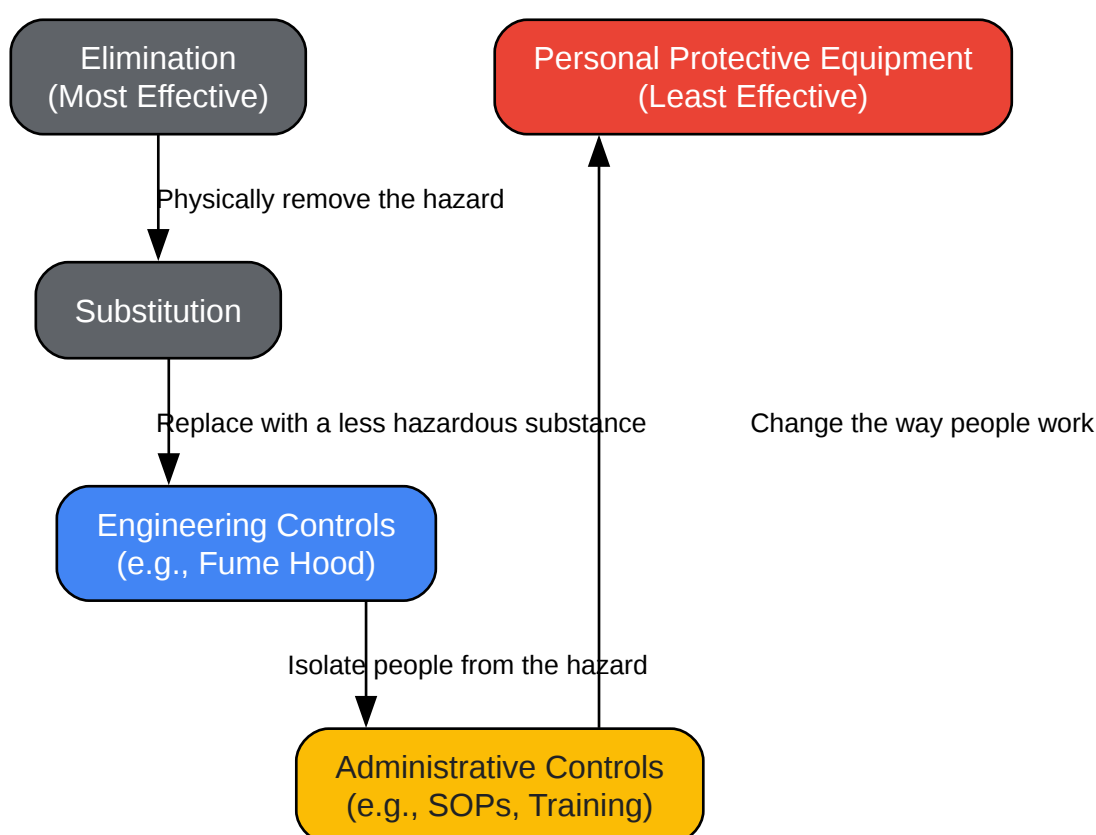
Pictogram	Hazard Class	Hazard Statement
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| Flammable Liquids | H226: Flammable liquid and vapor.[7] | | | Skin Corrosion / Eye Damage | H314: Causes severe skin burns and eye damage.[7] | | | Acute Toxicity (Oral, Dermal,

Inhalation) | H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[5][7] | | |
Specific Target Organ Toxicity | H335: May cause respiratory irritation.[7] |

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls over personal reliance on PPE, is mandatory. This methodology, known as the Hierarchy of Controls, provides a systematic framework for minimizing exposure.



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Caption: The Hierarchy of Controls prioritizes strategies for hazard mitigation.

Engineering Controls

- Chemical Fume Hood: All handling of **2-(4-Fluoropiperidin-4-YL)pyridine**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or fine particulates.[8]

- **Ventilated Storage:** Store the compound in a ventilated chemical cabinet.[9]
- **Safety Shower & Eyewash Station:** Ensure immediate and unobstructed access to a safety shower and eyewash station.

Personal Protective Equipment (PPE)

- **Hand Protection:** Wear nitrile gloves at all times.[9] Nitrile provides good resistance against a broad range of chemicals. Always inspect gloves before use and wash hands thoroughly after removal.[10]
- **Eye Protection:** Chemical safety goggles are mandatory to protect against splashes. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- **Skin and Body Protection:** A flame-resistant lab coat must be worn and kept fully fastened. Ensure full-length pants and closed-toe shoes are worn.

Section 4: Safe Handling & Operations Protocol

Receiving and Initial Inspection

- **Verify Integrity:** Upon receipt, inspect the container for any signs of damage or leaks.
- **Confirm Identity:** Cross-reference the label with the order and the SDS of related compounds.
- **Log Entry:** Record the date of receipt and assigned lot number in the lab inventory.

Weighing and Transfer Protocol (Solid Form)

Causality Note: Handling fine powders poses a significant inhalation risk. These steps are designed to minimize aerosolization and exposure.

- **Prepare Workspace:** Decontaminate the fume hood surface and lay down absorbent, disposable bench paper.
- **Use Appropriate Tools:** Use spark-free spatulas and tools for all transfers.[11]

- **Tare Vessel:** Place a clean, dry, and appropriately sized receiving flask or vial on the balance within the fume hood and tare it.
- **Transfer Compound:** Carefully open the primary container. Using a clean spatula, transfer the desired amount of the compound to the tared vessel. Avoid any rapid movements that could create dust.
- **Seal Promptly:** Securely close both the primary and secondary containers immediately after the transfer.
- **Decontaminate:** Wipe the spatula, balance, and any affected surfaces with a suitable solvent (e.g., isopropanol) and dispose of the cleaning materials as hazardous waste.

Use in a Reaction Setup (Inert Atmosphere)

Causality Note: Many organochemical reactions require inert conditions to prevent side reactions with air or moisture. The following protocol outlines a standard procedure for adding the compound to a Schlenk flask.

- **Setup:** Assemble the reaction glassware (e.g., a Schlenk flask with a stir bar) inside the fume hood. Ensure the vessel is clean, dry, and secured with a clamp.^[12]
- **Inerting:** Purge the flask with an inert gas (e.g., nitrogen or argon) for several minutes.
- **Addition:** If adding as a solid, briefly remove the septum and add the pre-weighed compound against a positive flow of inert gas. If adding as a solution, dissolve the compound in an appropriate anhydrous solvent in a separate flask and transfer it via a cannula or syringe.^[12]
- **Re-seal and Purge:** Immediately re-seal the flask and continue the inert gas purge for another minute to ensure the removal of any atmospheric contaminants.

Section 5: Storage Guidelines

Improper storage is a common cause of reagent degradation and laboratory accidents. The structural motifs of **2-(4-Fluoropiperidin-4-YL)pyridine** suggest specific storage requirements to maintain its stability and ensure safety.

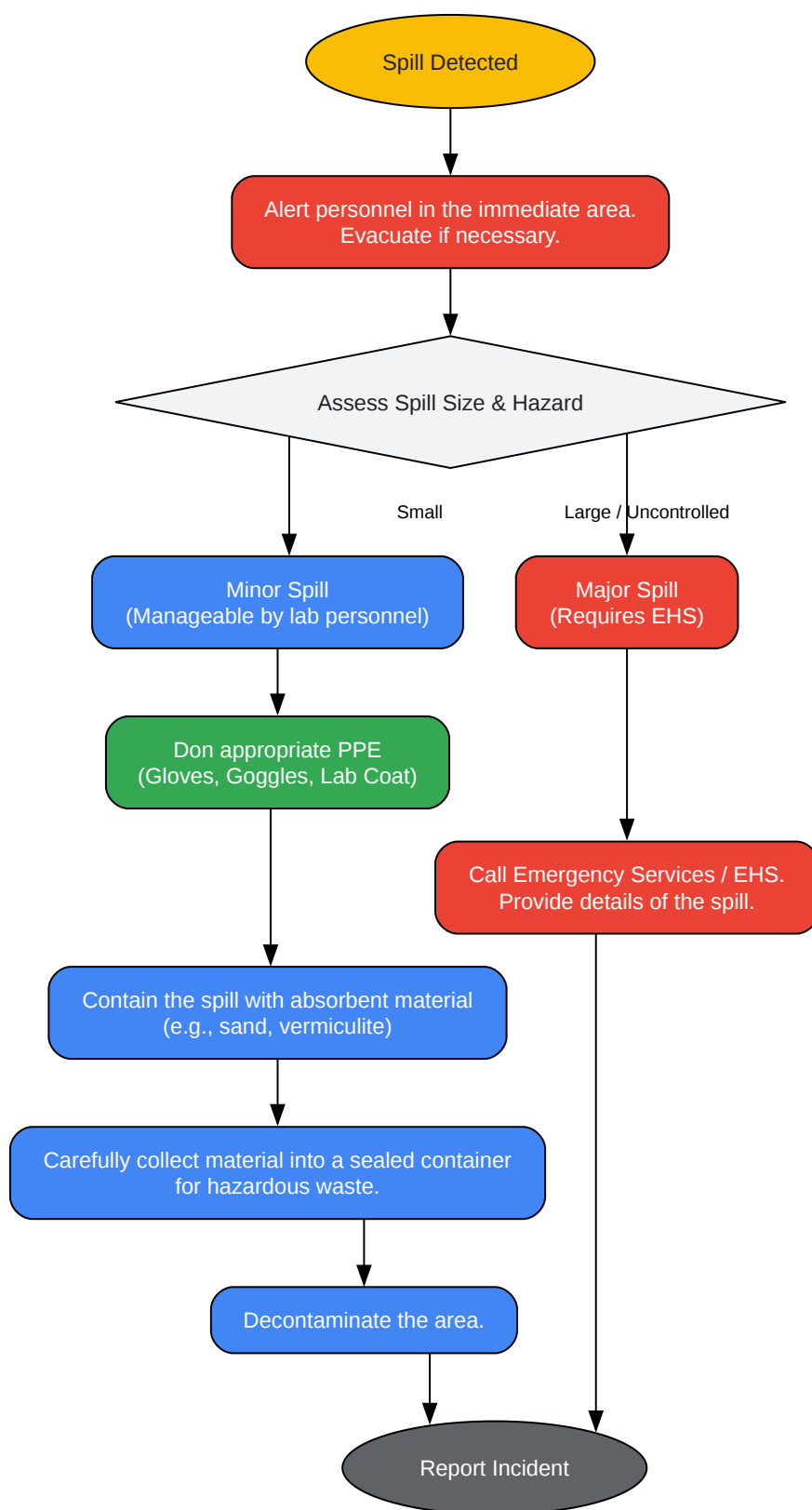
Table 3: Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place. [13]	Prevents degradation and reduces vaporization.
Atmosphere	Store under an inert atmosphere (Nitrogen or Argon).	The piperidine nitrogen can be susceptible to oxidation.
Light	Store in an amber vial or in the dark.	Pyridine-containing compounds can be light-sensitive.
Container	Keep container tightly sealed in its original packaging. [11]	Prevents contamination and exposure to moisture and air.

| Incompatibilities | Store away from strong oxidizing agents, strong acids, and acid chlorides.
[\[5\]](#) | Pyridine derivatives can react exothermically or dangerously with these substances.[\[5\]](#) |

Section 6: Spill & Emergency Procedures

Accidents can happen despite rigorous precautions. A clear and practiced emergency plan is essential.[\[9\]](#)



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Caption: A workflow for responding to a chemical spill.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[14] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[14] Remove contact lenses if present and easy to do.[14] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[14] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[14] Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[15]

Section 7: Waste Disposal

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Segregation: Collect all waste containing **2-(4-Fluoropiperidin-4-YL)pyridine**, including contaminated consumables (gloves, paper towels, etc.), in a dedicated, labeled, and sealed hazardous waste container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and list the chemical contents.
- Disposal Request: Contact your institution's Environmental Health & Safety (EHS) department to arrange for proper disposal. Do not pour chemical waste down the drain.[9]

Section 8: Application Protocol Example - Use in Synthesis

This section provides a representative, though hypothetical, protocol for using **2-(4-Fluoropiperidin-4-YL)pyridine** as a coupling partner in a chemical reaction. This demonstrates its practical application as a building block.

Protocol: Synthesis of a Hypothetical Arylated Derivative

- **Reaction Setup:** To a dry 25 mL Schlenk flask equipped with a magnetic stir bar, add **2-(4-Fluoropiperidin-4-yl)pyridine** (1.0 eq), an appropriate aryl bromide (1.1 eq), a palladium catalyst such as Pd(PPh₃)₄ (0.05 eq), and a base such as sodium tert-butoxide (2.5 eq).
- **Inert Atmosphere:** Seal the flask with a septum, and cycle between vacuum and backfilling with argon three times.
- **Solvent Addition:** Add anhydrous toluene (to make a ~0.2 M solution) via syringe.
- **Reaction:** Place the flask in a preheated oil bath at 100 °C and stir vigorously for 12-18 hours.
- **Monitoring:** Monitor the reaction progress by TLC or LC-MS.
- **Workup:** After completion, cool the reaction to room temperature. Quench carefully with water and extract the product with an organic solvent like ethyl acetate.
- **Purification:** Dry the combined organic layers, concentrate under reduced pressure, and purify the crude product by flash column chromatography to yield the desired compound.

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